

Spectroscopic data (NMR, IR, MS) for Strictamine characterization

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Compound of Interest

Compound Name: *Strictamine*

Cat. No.: *B1681766*

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Characterization of Strictamine: A Spectroscopic Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data essential for the characterization of **Strictamine**, a complex monoterpenoid indole alkaloid. The information presented herein is intended to serve as a comprehensive resource for researchers and professionals involved in natural product chemistry, medicinal chemistry, and drug development.

Spectroscopic Data Summary

The following tables summarize the key quantitative spectroscopic data for the characterization of (+)-**Strictamine**.

Table 1: ¹H NMR Spectroscopic Data for (+)-Strictamine (500 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Proton Assignment
7.48	d	7.5	1H
7.29	d	7.5	1H
7.18	t	7.5	1H
7.11	t	7.5	1H
5.48	q	7.0	1H
4.10	s	1H	
3.73	s	3H	
3.65	d	14.0	
3.33	d	12.0	1H
3.19	dd	14.0, 4.5	1H
2.94	d	12.0	1H
2.65	m	1H	
2.49	m	1H	
2.22	m	1H	
1.98	m	1H	
1.70	d	7.0	3H
1.57	m	2H	
1.42	m	1H	

Table 2: ^{13}C NMR Spectroscopic Data for (+)-Strictamine (125 MHz, CDCl_3)

Chemical Shift (δ) ppm	Carbon Assignment
178.1	C
174.4	C
152.0	C
139.0	C
128.6	CH
128.4	C
125.0	CH
122.9	CH
120.1	CH
118.9	CH
68.8	C
61.2	CH
54.9	CH ₂
52.6	CH ₃
51.7	CH
47.9	CH ₂
38.0	CH
34.9	CH ₂
33.8	CH ₂
13.1	CH ₃

**Table 3: Infrared (IR) Spectroscopic Data for (+)-
Strictamine**

Wavenumber (cm ⁻¹)	Description
2923	C-H stretch
1731	C=O stretch
1635	C=N stretch
1461	C-H bend
1234	C-O stretch
748	Aromatic C-H bend

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for (+)-Strictamine

Ion	Calculated m/z	Found m/z
[M+H] ⁺	323.1754	323.1754

Experimental Protocols

The following are general protocols for obtaining the spectroscopic data presented above. Specific parameters may vary based on the instrumentation used.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: A sample of approximately 1-5 mg of **Strictamine** is dissolved in about 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. The solution is then transferred to a 5 mm NMR tube.

Data Acquisition: ¹H and ¹³C NMR spectra are recorded on a 500 MHz spectrometer. For ¹H NMR, the spectral width is typically 0-12 ppm, and for ¹³C NMR, it is 0-200 ppm. Standard pulse sequences are used for obtaining one-dimensional spectra.

Infrared (IR) Spectroscopy

Sample Preparation: A thin film of the **Strictamine** sample is prepared by dissolving a small amount in a volatile solvent like chloroform and allowing the solvent to evaporate on a

potassium bromide (KBr) plate. Alternatively, a KBr pellet can be prepared by grinding a small amount of the sample with dry KBr and pressing the mixture into a translucent disk.^[1]

Data Acquisition: The IR spectrum is recorded using a Fourier-Transform Infrared (FTIR) spectrometer.^[2] The spectrum is typically scanned over the range of 4000-400 cm^{-1} .

High-Resolution Mass Spectrometry (HRMS)

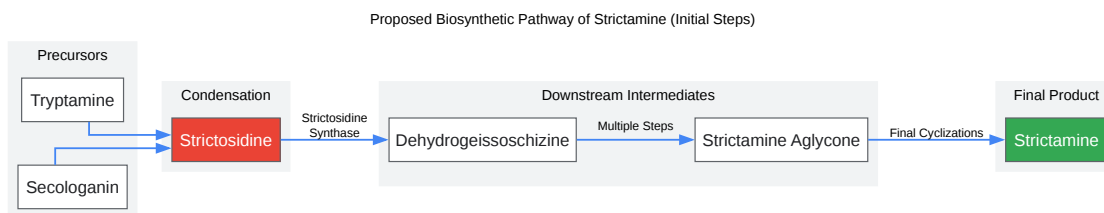
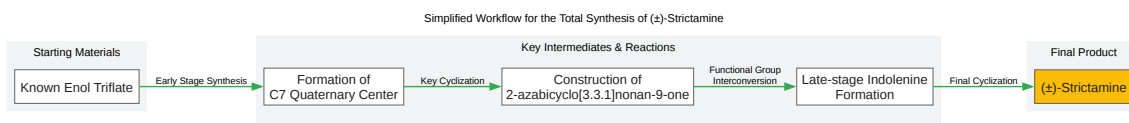
Sample Preparation: A dilute solution of **Strictamine** is prepared in a suitable solvent such as methanol or acetonitrile.

Data Acquisition: HRMS analysis is performed using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer. The analysis is typically carried out in positive ion mode.^[3]

Visualizations

Total Synthesis of (±)-Strictamine Workflow

The following diagram illustrates a simplified workflow for a reported total synthesis of (±)-**Strictamine**. This multi-step synthesis involves the construction of the complex cage-like structure from simpler starting materials.^[4]



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